

Application Notes and Protocols for Cholesteryl Petroselinate in Targeted Gene Delivery

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Compound of Interest

Compound Name: *Cholesteryl Petroselinate*

Cat. No.: *B15601930*

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Disclaimer: The following application notes and protocols are a representative guide based on established principles of cholesterol-based lipid nanoparticles for gene delivery. Specific experimental data for **Cholesteryl Petroselinate** in this application is limited in the public domain. Therefore, the provided data tables and certain protocol specifics are illustrative and should be optimized for specific research applications.

Introduction

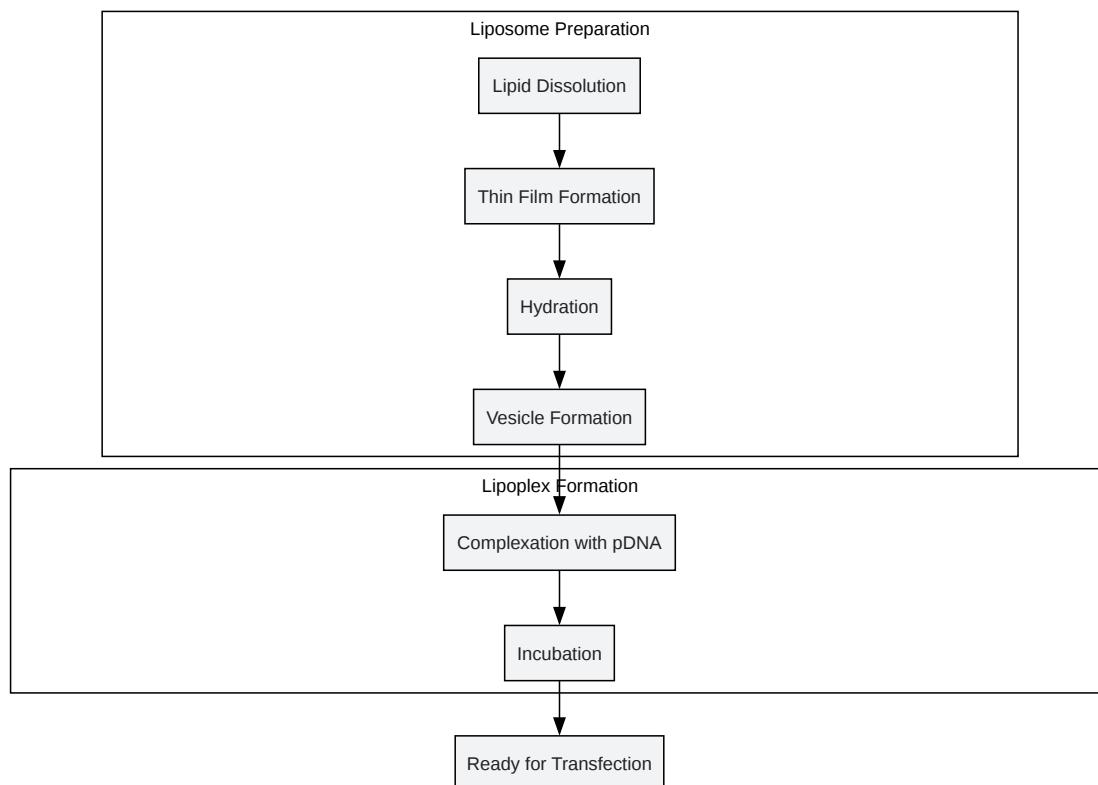
Cholesteryl petroselinate is a cholesterol ester containing petroselinic acid, a monounsaturated omega-12 fatty acid. Its unique structural properties, combining the rigid cholesterol backbone with a flexible and biocompatible fatty acid chain, make it a promising candidate for the formulation of lipid-based nanoparticles for targeted gene delivery. This document provides an overview of its potential applications, key characteristics, and detailed protocols for its use in research settings.

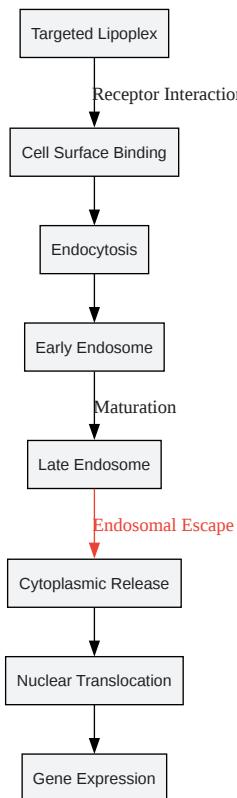
Cholesterol and its derivatives are integral components of non-viral gene delivery systems, contributing to the stability, fusogenicity, and biocompatibility of liposomal and lipid nanoparticle formulations.^{[1][2][3]} The incorporation of cholesterol derivatives can influence the efficiency of cellular uptake and endosomal escape, critical steps for successful gene transfection.^[4] Cationic lipids, often formulated with cholesterol, are widely used to complex with negatively charged nucleic acids to form lipoplexes suitable for gene delivery.^{[5][6][7]}

Molecular Structure and Proposed Advantages

Cholesteryl petroselinate's structure may offer several advantages in gene delivery formulations:

- Enhanced Stability: The cholesterol moiety can increase the rigidity and stability of the lipid bilayer, reducing the leakage of encapsulated genetic material.[2]
- Improved Biocompatibility: Petroselinic acid is a naturally occurring fatty acid, which may lead to lower cytotoxicity compared to synthetic lipid components.
- Modulated Fluidity: The cis-isomer of the petroselinic acid chain could influence the fluidity of the lipid membrane, potentially enhancing fusion with endosomal membranes and facilitating the release of the genetic payload into the cytoplasm.





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- To cite this document: BenchChem. [Application Notes and Protocols for Cholesteryl Petroselinate in Targeted Gene Delivery]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15601930#cholesteryl-petroselinate-for-targeted-gene-delivery>]

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